

Identity of "WCA-814" Requires Clarification for Reproducibility Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: WCA-814
Cat. No.: B12382680

[Get Quote](#)

Initial investigations to generate a comparison guide on the reproducibility of experimental findings for a compound designated "**WCA-814**" have been inconclusive due to the absence of a clearly identified therapeutic agent under this name in publicly available scientific literature and clinical trial databases.

Searches for "**WCA-814**" did not yield a specific molecule or drug with established experimental findings. The query returned information on several distinct compounds, none of which are definitively linked to the "**WCA-814**" identifier. These included:

- NT-814 (also referred to as T-814): A dual neurokinin 1 and 3 receptor antagonist investigated for the treatment of vasomotor symptoms in postmenopausal women.
- CIGB-814: An altered peptide ligand derived from human heat-shock protein 60, studied in the context of rheumatoid arthritis.
- Gabexate Mesilate (GM): A protease inhibitor examined in pancreatic cancer research, where the designation "**WCA-814**" was not used.

The lack of a clear association between "**WCA-814**" and a specific scientific discovery or product prevents the compilation of a meaningful comparison guide regarding the

reproducibility of its experimental findings. To proceed, clarification on the precise identity of "WCA-814" is necessary. This could include an alternative name, the associated therapeutic area, or the primary research institutions involved in its development. Without this essential information, a comprehensive analysis of its experimental data, a comparison with alternative products, and a detailed presentation of its methodologies cannot be conducted.

- To cite this document: BenchChem. [Identity of "WCA-814" Requires Clarification for Reproducibility Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12382680/docs#identity-of-wca-814-requires-clarification-for-reproducibility-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check